NH-bis(PEG3-Boc): A Technical Guide for Researchers

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Compound of Interest	
Compound Name:	*NH-bis(PEG3-Boc)*
CAS No.:	*2055024-51-4*
Cat. No.:	*B609559*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, solubility, and applications of **NH-bis(PEG3-Boc)**, a versatile heterobifunctional linker. The information is intended to support researchers in the fields of bioconjugation, drug delivery, and proteomics.

Core Chemical Properties

NH-bis(PEG3-Boc) is a polyethylene glycol (PEG)-based molecule featuring a central primary amine and two terminal secondary amines protected by tert-butyloxycarbonyl (Boc) groups.[1][2][3][4] The PEG chains enhance the hydrophilicity and solubility of the molecule.[3] This trifunctional nature allows for a variety of bioconjugation strategies. The central amine can be reacted with electrophiles such as carboxylic acids or activated esters. The Boc-protected amines are stable under many reaction conditions but can be deprotected using acid to reveal primary amines for subsequent conjugation.

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Property	Value	Reference
Molecular Formula	C26H53N3O10	
Molecular Weight	567.72 g/mol	
CAS Number	2055024-51-4	
Appearance	Solid	
Purity	Typically >95%	

Solubility Profile

NH-bis(PEG3-Boc) exhibits good solubility in a range of common laboratory solvents due to the hydrophilic nature of the PEG spacers. While precise quantitative data is not readily available in published literature, supplier information indicates solubility in the following solvents:

Solvent	Solubility	Reference
Water	Soluble	
Dimethyl Sulfoxide (DMSO)	Soluble	
Dichloromethane (DCM)	Soluble	
Dimethylformamide (DMF)	Soluble	

Experimental Protocols

The following are generalized protocols for the use of **NH-bis(PEG3-Boc)** in bioconjugation applications. These should be considered as a starting point and may require optimization for specific molecules and desired outcomes.

Protocol 1: Conjugation via the Central Amine

This protocol describes the reaction of the central primary amine of **NH-bis(PEG3-Boc)** with a molecule containing a carboxylic acid, often activated as an N-hydroxysuccinimide (NHS) ester.

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Materials:

- **NH-bis(PEG3-Boc)**
- Molecule with an activated carboxyl group (e.g., NHS ester)
- Anhydrous aprotic solvent (e.g., DMF or DMSO)
- Amine-free buffer (e.g., phosphate-buffered saline, PBS, pH 7.2-8.0) for protein applications
- Quenching reagent (e.g., Tris or glycine solution)
- Purification system (e.g., size-exclusion chromatography or dialysis)

Procedure:

- Dissolve the molecule with the activated carboxyl group in the chosen anhydrous solvent to a desired concentration (e.g., 10 mg/mL).
- Dissolve **NH-bis(PEG3-Boc)** in the same solvent.
- Add the **NH-bis(PEG3-Boc)** solution to the activated molecule solution. A molar excess of the linker may be used to ensure complete reaction of the target molecule.
- Allow the reaction to proceed at room temperature for 1-4 hours, or overnight at 4°C, with gentle stirring.
- Monitor the reaction progress using an appropriate technique, such as TLC or LC-MS, to confirm the formation of the conjugate.
- Once the reaction is complete, quench any unreacted NHS esters by adding a small amount of a concentrated quenching reagent.
- Purify the resulting conjugate to remove excess linker and byproducts using a suitable chromatography method or dialysis.

Protocol 2: Boc Deprotection

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This protocol outlines the removal of the Boc protecting groups to expose the terminal primary amines for further conjugation.

Materials:

- Boc-protected conjugate from Protocol 1
- Trifluoroacetic acid (TFA)
- Anhydrous dichloromethane (DCM)
- Scavenger (optional, e.g., triisopropylsilane)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate or magnesium sulfate
- Rotary evaporator

Procedure:

- Dissolve the Boc-protected conjugate in anhydrous DCM.
- Add TFA to the solution. A common concentration is 20-50% TFA in DCM (v/v). If the substrate is sensitive to cationic species, a scavenger can be added.
- Stir the reaction at room temperature for 30 minutes to 2 hours.
- Monitor the deprotection by TLC or LC-MS. The deprotected product will be more polar than the starting material.
- Once the reaction is complete, remove the DCM and excess TFA by rotary evaporation.
- For a basic work-up to obtain the free amine, dissolve the residue in DCM and wash with saturated sodium bicarbonate solution until the aqueous layer is neutral or slightly basic.

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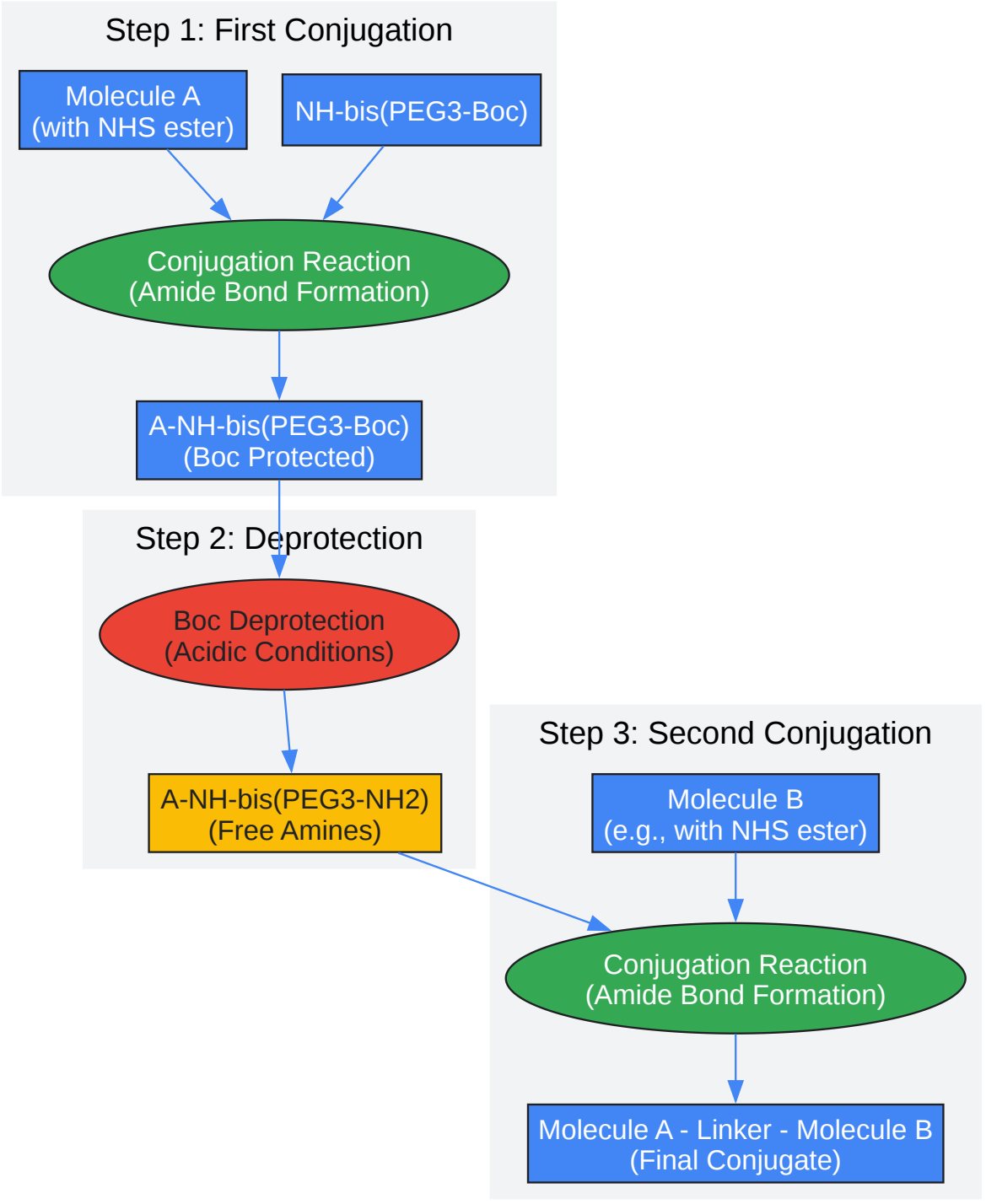
- Wash the organic layer with brine, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to yield the deprotected product.

Application Workflow Visualization

The following diagram illustrates a general workflow for the sequential conjugation of two different molecules (Molecule A and Molecule B) using **NH-bis(PEG3-Boc)** as a linker.

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General Workflow for NH-bis(PEG3-Boc) Conjugation



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Caption: A logical workflow for the use of **NH-bis(PEG3-Boc)** in bioconjugation.

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Applications in Research and Development

NH-bis(PEG3-Boc) is a valuable tool in various research and development areas due to its trifunctional nature and the advantageous properties of the PEG linkers.

- PROTACs: This linker is suitable for the synthesis of Proteolysis Targeting Chimeras (PROTACs). The central amine can be conjugated to a ligand for a target protein, and after deprotection, the two terminal amines can be used to attach a ligand for an E3 ubiquitin ligase, or vice versa.
- Antibody-Drug Conjugates (ADCs): In the development of ADCs, this linker can be used to attach multiple drug molecules to an antibody, potentially increasing the drug-to-antibody ratio (DAR).
- Bioconjugation and Surface Modification: The linker can be used to attach proteins, peptides, or other biomolecules to surfaces or nanoparticles. The PEG chains can improve the biocompatibility and reduce non-specific binding of the modified surface.
- Hydrogel Formation: The trifunctional nature of this molecule can be exploited in the formation of cross-linked hydrogels for applications in tissue engineering and drug delivery.

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